

Essential Safety and Logistical Information for Handling Linalool-d6

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Compound of Interest		
Compound Name:	Linalool-d6	
Cat. No.:	B12369189	Get Quote

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical reagents like **Linalool-d6**. While specific safety data for deuterated compounds can be limited, the safety protocols for their non-deuterated counterparts are generally applicable. Therefore, this guidance is based on the established safety profile of Linalool.

Linalool-d6, a deuterated form of the naturally occurring monoterpene Linalool, is a combustible liquid that can cause skin and serious eye irritation.[1] Proper handling and disposal are crucial to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Linalool-d6**, a comprehensive approach to personal protection is essential. The following PPE is recommended to prevent skin contact, inhalation of vapors, and eye exposure.

- 1. Hand Protection:
- Gloves: Wear protective gloves. Immediately change gloves if they become contaminated.
- 2. Eye and Face Protection:
- Safety Glasses/Goggles: Use safety glasses with side shields or chemical safety goggles to protect against splashes.



- Face Shield: In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- 3. Skin and Body Protection:
- Lab Coat: A standard lab coat should be worn to protect against incidental skin contact.
- Protective Clothing: For larger quantities or in case of potential for significant exposure, additional protective clothing may be necessary. Contaminated work clothing should not be allowed out of the workplace.
- 4. Respiratory Protection:
- Ventilation: Handle Linalool-d6 in a well-ventilated area, preferably in a chemical fume hood, to minimize the inhalation of vapors.[2][3]
- Respirator: If ventilation is inadequate or in the event of a spill, a suitable respirator should be worn. The specific type of respirator and filter cartridge should be selected based on the potential airborne concentration.

Operational Plan for Handling Linalool-d6

A systematic approach to handling **Linalool-d6** will ensure minimal risk.

- 1. Pre-Handling:
- Read and understand the Safety Data Sheet (SDS) for Linalool.
- Ensure all necessary PPE is readily available and in good condition.
- Verify that the work area, particularly the chemical fume hood, is clean and functioning correctly.
- Keep away from heat, sparks, open flames, and hot surfaces.[4]
- 2. Handling:
- Work in a well-ventilated area, such as a chemical fume hood.



- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe in vapors or mists.[1][2]
- Wash hands thoroughly after handling.[2][4]
- Keep the container tightly closed when not in use.[4]
- 3. Post-Handling:
- Clean the work area thoroughly.
- Properly remove and dispose of contaminated PPE.
- · Wash hands and any exposed skin.

Disposal Plan

Proper disposal of **Linalool-d6** and any contaminated materials is critical to prevent environmental contamination and ensure compliance with regulations.

- Waste Container: Dispose of Linalool-d6 and any contaminated materials in a designated and properly labeled hazardous waste container.
- Regulations: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[4]
- Drains: Do not allow the product to enter drains or waterways.[1]

Quantitative Data Summary

The following table summarizes key quantitative data for Linalool, which is expected to be very similar for **Linalool-d6**.



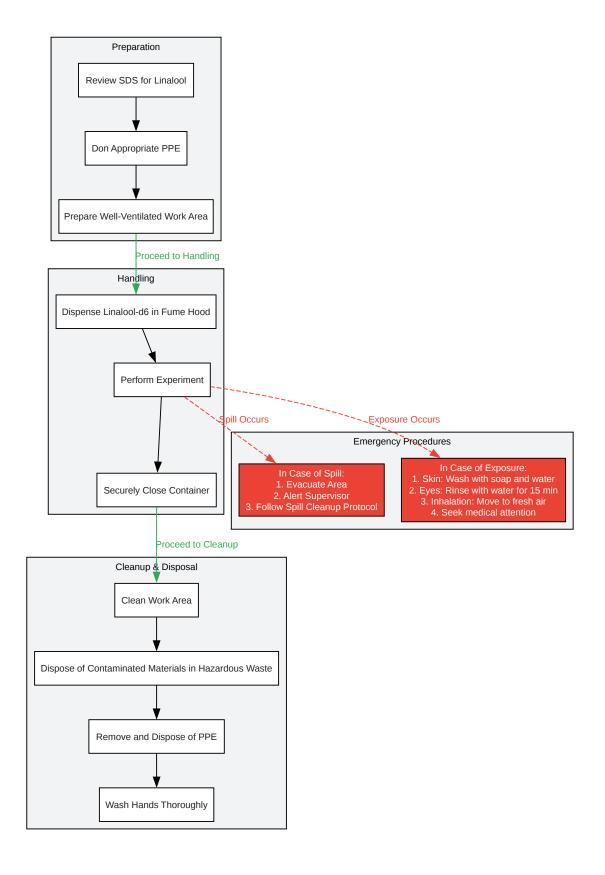


Property	Value	Reference(s)
Molecular Formula	C10H18O	
Molecular Weight	154.25 g/mol	[5]
Appearance	Light yellow liquid	[4]
Boiling Point	199 °C / 390.2 °F @ 760 mmHg	[4]
Flash Point	75 °C / 167 °F	[4]
Autoignition Temperature	235 °C / 455 °F	[4]
Solubility in Water	1.45 g/l (25°C)	[4]
Oral LD50 (Rat)	2,790 mg/kg	[3][5]
Dermal LD50 (Rabbit)	5,610 mg/kg	[3][5]

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **Linalool-d6** in a laboratory setting.





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Caption: Workflow for Safe Handling of Linalool-d6.



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